

Safeguarding Your Research: A Guide to Handling Methyl Salicylate

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Compound of Interest

Compound Name: Methyl salicylate

Cat. No.: B148154

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **methyl salicylate**, including operational and disposal plans. By offering clear, procedural guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Essential Safety Information at a Glance

Proper handling of **methyl salicylate** is crucial to minimize risks in the laboratory. The following table summarizes key safety and physical property data.

Parameter	Value	Reference
Chemical Formula	C ₈ H ₈ O ₃	[1]
Molecular Weight	152.15 g/mol	[2]
Appearance	Colorless to yellow or reddish oily liquid	[1]
Odor	Characteristic wintergreen odor	[2]
Boiling Point	214-224°C	[2]
Flash Point	96°C (closed cup)	[3]
Autoignition Temperature	450°C	
Solubility	Slightly soluble in water; soluble in alcohol and ether	

Occupational Exposure Limits

It is important to note that major regulatory bodies have not established specific occupational exposure limits for **methyl salicylate**.

Regulatory Body	Exposure Limit
OSHA (PEL)	Not listed
ACGIH (TLV)	Not listed
NIOSH (REL)	Not listed

Despite the absence of defined exposure limits, it is prudent to handle **methyl salicylate** with care in a well-ventilated area to minimize inhalation exposure.[4]

Personal Protective Equipment (PPE)

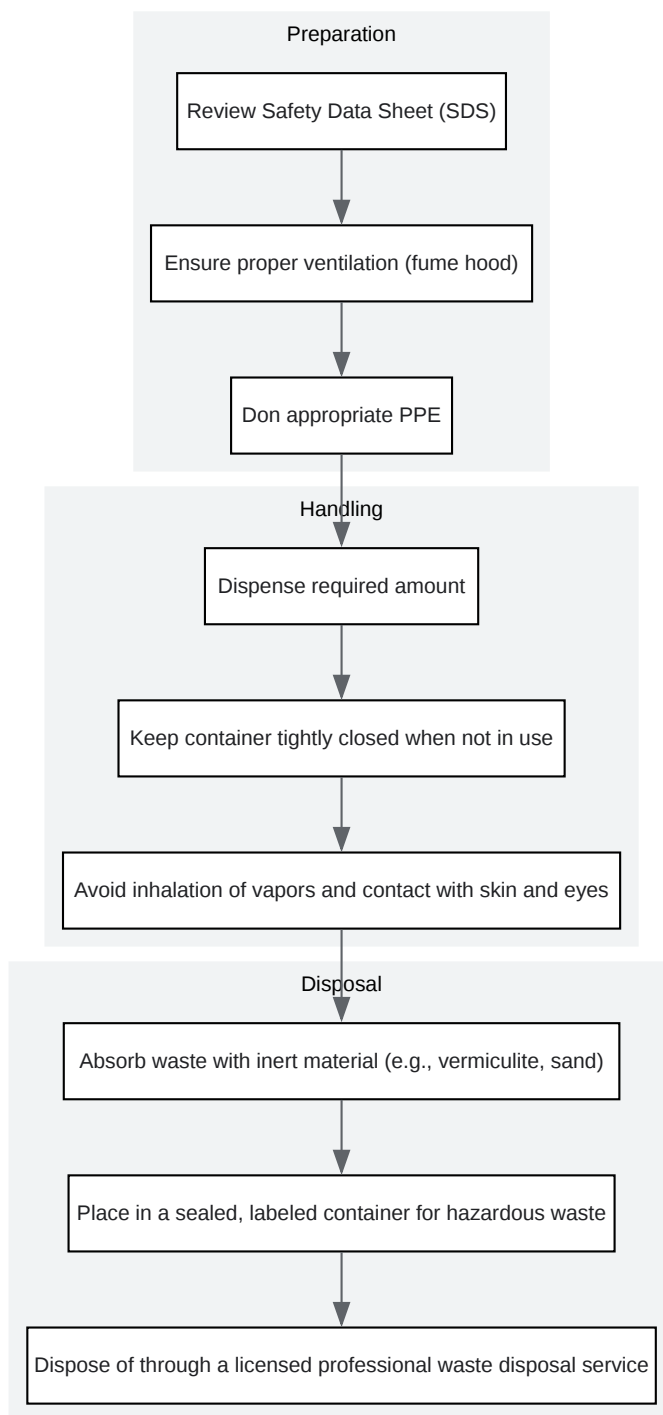
The use of appropriate personal protective equipment is the first line of defense against chemical exposure.

PPE Category	Recommended Equipment	Specifications and Best Practices
Eye Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for splash hazards.	Eye protection should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). ^[1]
Hand Protection	Chemically resistant, impermeable gloves.	Suitable glove materials include butyl rubber and nitrile. ^[5] Gloves should be inspected prior to use and disposed of properly after handling the chemical. ^[1]
Body Protection	Laboratory coat, apron, or chemical suit.	Wear appropriate protective clothing to prevent skin exposure. ^[4]
Respiratory Protection	Not typically required under normal conditions of use with adequate ventilation.	If vapors or mists are generated, use a NIOSH-approved respirator with an appropriate cartridge. ^[4]

Procedural Guidance for Safe Handling and Disposal

A systematic approach to handling and disposal is essential for laboratory safety.

Experimental Workflow for Handling Methyl Salicylate



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- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling Methyl Salicylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148154#personal-protective-equipment-for-handling-methyl-salicylate]

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